

"Ethyl 2-methylthiazole-5-carboxylate" basic properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-methylthiazole-5-carboxylate*

Cat. No.: *B1316469*

[Get Quote](#)

An In-depth Technical Guide on **Ethyl 2-methylthiazole-5-carboxylate**

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential applications of **Ethyl 2-methylthiazole-5-carboxylate**, targeted at researchers, scientists, and professionals in drug development.

Core Properties

Ethyl 2-methylthiazole-5-carboxylate is a heterocyclic compound belonging to the thiazole class. Its fundamental properties are summarized below.

Physicochemical Properties

The key physical and chemical identifiers for **Ethyl 2-methylthiazole-5-carboxylate** are presented in Table 1.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂ S	[1] [2]
Molecular Weight	171.22 g/mol	[1] [2]
CAS Number	79836-78-5	[1]
Appearance	Solid	
Form	Solid	
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane); less soluble in water. (Note: Data for the related methyl ester) [3]	
Storage Class	11 - Combustible Solids	

Structural Identifiers

Structural representations and identifiers are crucial for database searches and chemical informatics.

Identifier	Value	Source
SMILES String	O=C(OCC)C1=CN=C(C)S1	
InChI	1S/C7H9NO2S/c1-3-10-7(9)6-4-8-5(2)11-6/h4H,3H2,1-2H3	
InChI Key	ORCQTMZHDQSNOJ-UHFFFAOYSA-N	

Synthesis Protocols

The synthesis of thiazole derivatives is of significant interest. A practical one-pot procedure for synthesizing 2-substituted-4-methylthiazole-5-carboxylates has been developed as an efficient alternative to traditional two-step reactions.

One-Pot Synthesis of Ethyl 2-amino-4-methylthiazole-5-carboxylate

A facile one-pot synthesis method has been developed for ethyl 2-amino-4-methylthiazole-5-carboxylate and its derivatives from commercially available materials.[\[4\]](#)

Materials:

- Ethyl acetoacetate
- N-bromosuccinimide (NBS)
- Thiourea
- Water
- Tetrahydrofuran (THF)

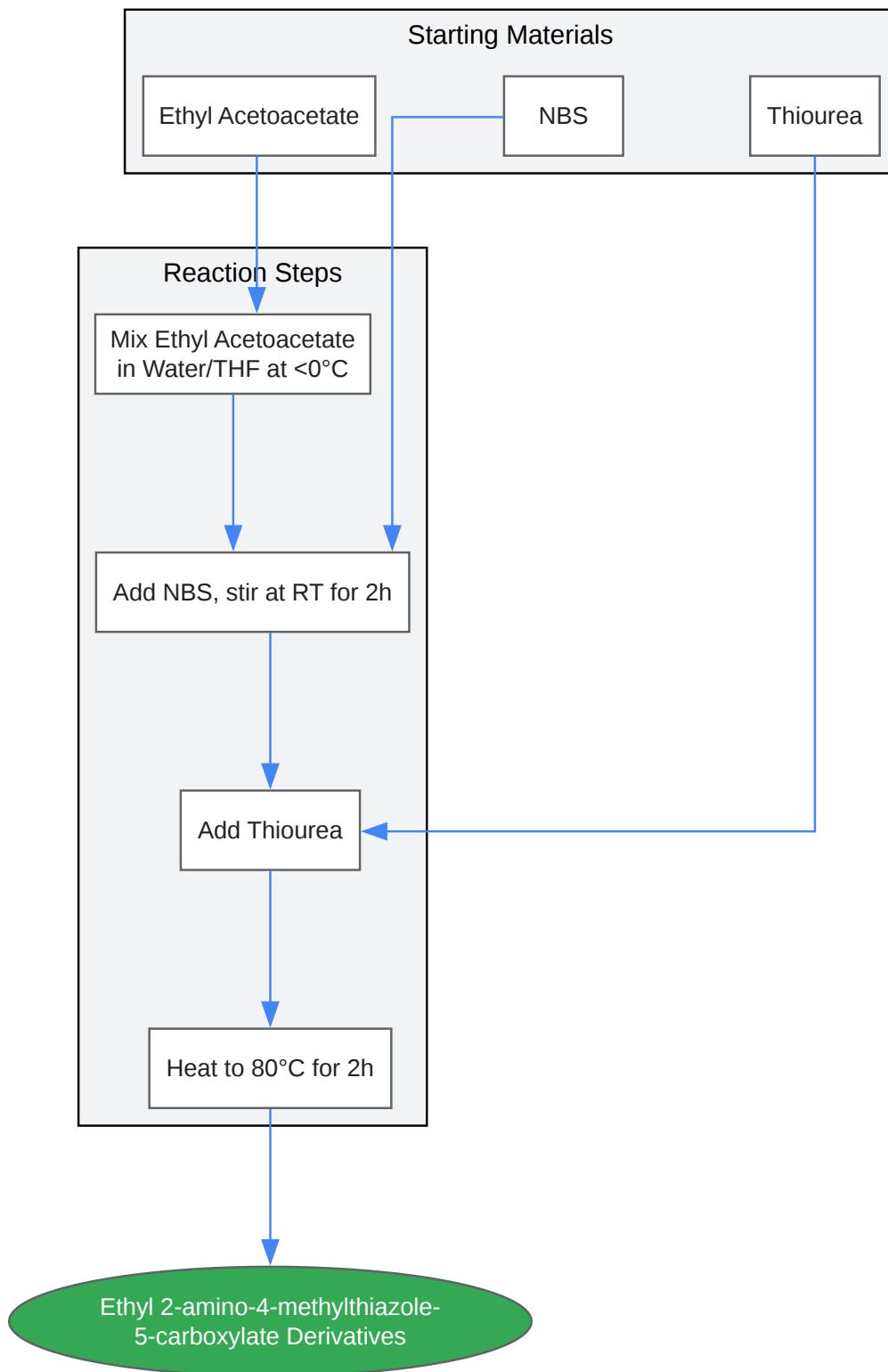
Experimental Procedure:

- A mixture of ethyl acetoacetate (0.05 mol) in water (50.0 mL) and THF (20.0 mL) is cooled to below 0°C.
- NBS (0.06 mol) is added to the mixture.
- The reaction mixture is stirred at room temperature for 2 hours. The disappearance of the starting material is monitored by thin-layer chromatography (TLC).
- Thiourea (0.05 mol) is added to the mixture.
- The reaction mixture is heated to 80°C for 2 hours to yield the product.

This method is noted for its mild reaction conditions and good yields.[\[4\]](#)

A plausible mechanism for this one-pot reaction has been proposed.[\[4\]](#) The general workflow is depicted below.

Workflow for One-Pot Synthesis

[Click to download full resolution via product page](#)

Caption: Workflow for the one-pot synthesis of thiazole derivatives.

Applications in Research and Drug Development

Thiazole ring systems are important structural motifs in medicinal chemistry.

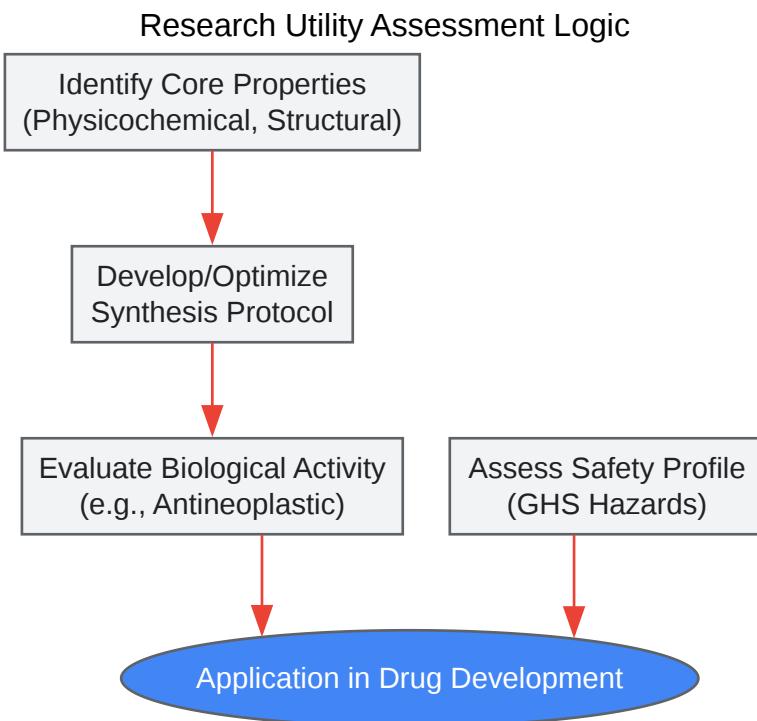
- **Drug Development:** The 2-Amino-1,3-thiazole ring system is a scaffold used in the development of drugs for treating allergies, hypertension, inflammation, schizophrenia, and bacterial and HIV infections.[4]
- **Antineoplastic Potential:** Derivatives of ethyl 2-amino-4-methylthiazole-5-carboxylate have demonstrated significant antileukemic activity against various human cells, indicating a promising potential as antineoplastic agents.[4]
- **Chemical Intermediate:** This class of compounds serves as crucial building blocks in organic synthesis for preparing biologically important and medicinally useful agents.[4] For instance, a related compound, ethyl 2-bromothiazole-5-carboxylate, is a raw material for synthesizing an effective anti-gout drug.[5]

Safety and Handling

Proper handling and storage are essential when working with this chemical.

Hazard Information	Details	Source
Storage Class	11 - Combustible Solids	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[6]
GHS Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	[6][7]

The logical relationship for assessing the utility of this compound in a research context is outlined below.



[Click to download full resolution via product page](#)

Caption: Logical flow for evaluating a chemical compound for research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. ETHYL 5-METHYLTHIAZOLE-2-CARBOXYLATE CAS#: 58334-08-0 [m.chemicalbook.com]
- 3. Buy Methyl 2-ethyl-thiazole-5-carboxylate (EVT-8705908) [evitachem.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Page loading... [guidechem.com]
- 6. achmem.com [achmem.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. ["Ethyl 2-methylthiazole-5-carboxylate" basic properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316469#ethyl-2-methylthiazole-5-carboxylate-basic-properties\]](https://www.benchchem.com/product/b1316469#ethyl-2-methylthiazole-5-carboxylate-basic-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com